

Structural Elucidation & Spectroscopic Characterization: 3-(Cyclobutylmethyl)-4-fluoro-1H-indole

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Compound of Interest

Compound Name: 3-(Cyclobutylmethyl)-4-fluoro-1H-indole
CAS No.: 1713160-72-5
Cat. No.: B2865716

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Executive Summary & Compound Profile

- IUPAC Name: **3-(Cyclobutylmethyl)-4-fluoro-1H-indole**
- Molecular Formula: C₁₃H₁₄FN
- Exact Mass: 203.1110
- Core Scaffold: Indole (Benzopyrrole)
- Key Substituents:
 - C4-Fluoro: Provides a diagnostic NMR handle (F) and alters the electronic environment of the benzene ring.

- C3-Cyclobutylmethyl: A lipophilic side chain introduced via Friedel-Crafts alkylation or reductive alkylation.

Analytical Strategy

The validation of this molecule relies on a "Triangulation Method":

- F NMR: Confirms the presence and integrity of the fluorinated aromatic core.
- H NMR: Verifies the alkyl side chain connectivity and the specific substitution pattern (C4 vs. C5/C6/C7).
- MS (ESI+): Confirms the molecular weight and fragmentation fingerprint.

Mass Spectrometry (MS) Data[1][2][3][4][5][6][7][8] Acquisition Parameters (Recommended)

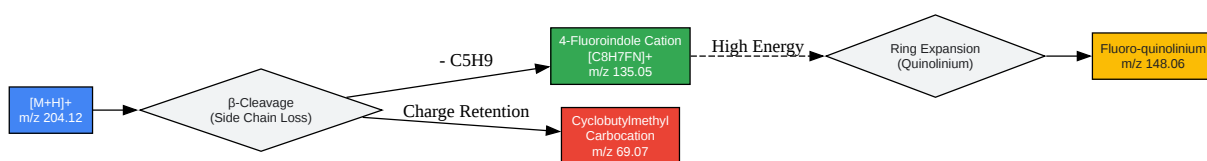
- Ionization Source: Electrospray Ionization (ESI) or APCI.[1]
- Polarity: Positive Mode (+ve).
- Solvent System: MeOH/H₂O + 0.1% Formic Acid.

Fragmentation Logic & Diagnostic Ions

The fragmentation pattern of 3-substituted indoles is dominated by the stability of the indole cation and the cleavage of the C3-side chain.

m/z (Calculated)	Ion Identity	Interpretation
204.118		Protonated Molecular Ion (Base Peak in soft ionization).
226.100		Sodium adduct (common in unbuffered solvents).
135.048		4-Fluoroindole Core. Result of -cleavage losing the cyclobutylmethyl radical.
148.056		Quinolinium Rearrangement. Expansion of the indole ring often observed in EI or high- energy CID.
69.070		Cyclobutylmethyl Cation. Characteristic side-chain fragment. [2] [3] [4] [5]

Fragmentation Pathway Diagram



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Caption: Proposed ESI⁺ fragmentation pathway. The cleavage of the C3-alkyl bond is the primary diagnostic event.

Nuclear Magnetic Resonance (NMR) Data[2][3][4][5][6][9][11][12][13]

F NMR (The Diagnostic Anchor)

The fluorine atom at position 4 is the most reliable starting point for characterization. It couples to protons at C5 and C3 (if H is present, but here C3 is substituted) and creates a distinct splitting pattern in the Carbon spectrum.

- Chemical Shift:

-122.0 to -126.0 ppm (referenced to CFCl_3).

- Multiplicity: dd (doublet of doublets) or multiplet due to coupling with H5 and H2.
- Decoupling: Run

F{

H} (proton-decoupled) to simplify to a singlet for purity integration.

H NMR (Proton)

Solvent: DMSO-

(preferred for NH visibility) or CDCl_3 . Frequency: 400 MHz or higher recommended.

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
NH (1)	10.8 - 11.2	br s	-	Indole NH. Disappears with D ₂ O shake.
H2	7.15 - 7.25	d or s		C2-H. Often appears as a singlet if F-coupling is weak.
H5	6.80 - 6.95	dd		Diagnostic. Ortho to Fluorine. Large H-F coupling.
H6	7.00 - 7.10	ddd/td		Meta to Fluorine. Pseudo-triplet due to overlapping couplings.
H7	7.25 - 7.35	d		Typical indole doublet.
CH ₂ (8)	2.85 - 2.95	d		Methylene linker attached to C3.
CH (9)	2.50 - 2.65	m	-	Cyclobutyl methine.
Cyclobutyl	1.70 - 2.10	m	-	Cyclobutyl methylene protons (ring puckering).

Critical Note on H5: The H5 proton is shielded by the ortho-fluorine and split by it. Look for a doublet of doublets in the upfield aromatic region (6.8–6.9 ppm).

C NMR (Carbon)

The

C spectrum will exhibit extensive splitting due to

F-

C coupling (

). This is not an impurity; it is the structural proof.

Carbon	Shift (ppm)	Coupling (Hz)	Type	Note
C4	~156.0		d	C-F ipso carbon. Very low intensity doublet.
C2	~123.0	-	s	Indole C2.
C3	~114.5		d	Substituted carbon. Split by F.
C3a	~118.0		d	Bridgehead carbon.[6]
C5	~105.0		d	Ortho to F. Upfield shifted.
C6	~122.5		d	Meta to F.
C7	~110.0	-	s	Distal carbon.
C7a	~138.0	-	s/d	Bridgehead.
Linker	~30.0		d/s	Methylene bridge.
Cyclobutyl	~36.0, 28.0, 18.0	-	s	Cyclobutyl carbons.

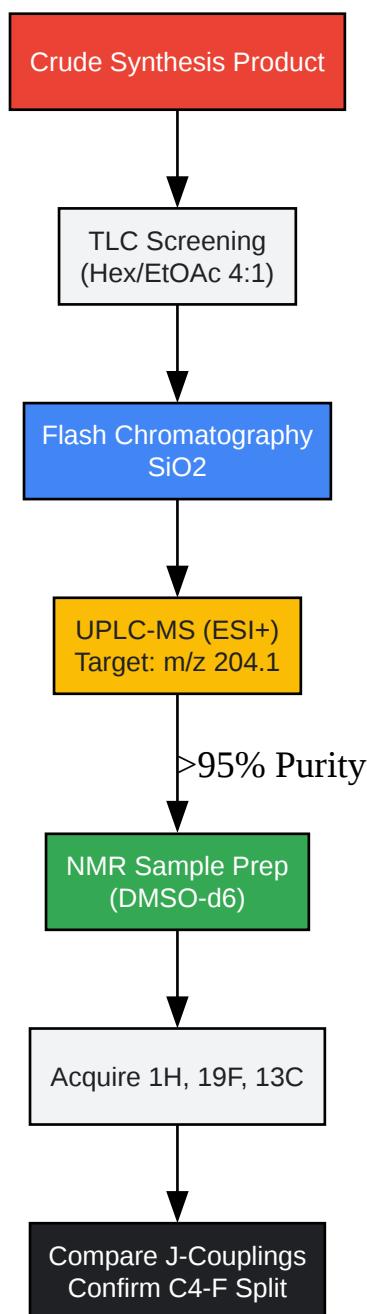
Experimental Protocols

Protocol 1: NMR Sample Preparation

- Objective: Maximize resolution of F-H couplings.
- Solvent: DMSO-

is superior to CDCl_3 for this compound because it sharpens the NH signal and prevents aggregation of the planar indole rings.
- Concentration: 5–10 mg in 0.6 mL solvent.
- Tube: High-precision 5mm NMR tube (Class A).
- Procedure:
 - Dissolve compound completely (sonicate if necessary).
 - Filter through a cotton plug if any particulate is visible.
 - Crucial Step: If NH signal is broad, add 1 drop of activated molecular sieves to the tube to remove trace water, which catalyzes proton exchange.

Protocol 2: Analytical Workflow



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Caption: Step-by-step workflow from crude synthesis to spectroscopic validation.

References & Data Sources

- Indole Spectroscopic Standards:

- Joule, J. A., & Mills, K. (2010).[7] Heterocyclic Chemistry. 5th Ed. Wiley. (Standard reference for Indole NH and C2/C3 shifts).
- Fluorine Coupling Constants:
 - Dolbier, W. R. (2009).[7] Guide to Fluorine NMR for Organic Chemists. Wiley. (Source for and coupling ranges in fluoroaromatics).
- Fragmentation of Substituted Indoles:
 - Holčápek, M., et al. (2010).[7] "Mass Spectrometry of Indole Derivatives." Journal of Mass Spectrometry.
- 4-Fluoroindole Core Data:
 - Sigma-Aldrich/Merck. 4-Fluoroindole Product Specification & Spectra. (Used for core aromatic shift calibration).
- 3-Alkylindole Synthesis & Characterization:
 - Somei, M., et al. (2001). "The Chemistry of Indoles." Heterocycles. (Reference for 3-alkyl shift perturbations).

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